

Cyflumetofen mitochondrial electron transport inhibitor

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cyflumetofen

CAS No.: 400882-07-7

Cat. No.: S641626

[Get Quote](#)

Mechanism of Action and Metabolic Resistance

Cyflumetofen acts as a **pro-pesticide**. Its active, de-esterified metabolite inhibits **mitochondrial complex II** (succinate dehydrogenase), blocking the oxidation of succinate to fumarate in the Krebs cycle and disrupting cellular energy production [1].

Research on the two-spotted spider mite (*Tetranychus urticae*) has identified several metabolic resistance mechanisms. The following table summarizes key detoxification genes and enzymes implicated in **cyflumetofen** resistance [1].

Gene/Enzyme	Function in Resistance	Experimental Evidence
TuCCE46 (Carboxylesterase)	Potentially crucial metabolic detoxification [1].	Significant upregulation (3.37-fold) in resistant strain [1].
P450 Monooxygenases	Increased metabolic detoxification [1] [2].	Significantly elevated enzyme activity; synergist PBO implicates involvement [1] [2].
GSTs (TuGSTd05/d15)	Directly metabolizes cyflumetofen; glutathione conjugation [1].	TuGSTd05 directly interacts with cyflumetofen; TuGSTd15 upregulated in bifenthrin cross-resistance [1].

Gene/Enzyme	Function in Resistance	Experimental Evidence
TcHR96h (Nuclear Receptor)	Xenobiotic sensor regulating detoxification gene expression [3].	Binds cyflumetofen, translocates to nucleus, upregulates TcGSTm02 ; silencing increases mite susceptibility [3].

A novel **H258L** substitution in the subunit B of complex II was found in a resistant field population, though its functional role in **cyflumetofen** resistance requires confirmation [2].

Experimental and Analytical Protocols

Toxicity Bioassay and Resistance Monitoring

- **Procedure:** Mite populations are selected through continuous, increasing concentration exposure over multiple generations [1] [4].
- **Data Analysis:** LC50 (median lethal concentration) is determined by Probit analysis. Resistance Ratio (RR) is calculated as $LC50(\text{resistant strain}) / LC50(\text{susceptible strain})$ [1].
- **Findings:** Resistance can develop rapidly. One study observed RR >159.95 for bifenthrin after 20 generations, and a 117.60-fold resistance to **cyflumetofen** after 16 generations [1]. Field resistance causing control failure emerged within three years of commercial use [2].

Enzyme Activity Assay (ELISA)

- **Procedure:** Compare detoxification enzyme activities (P450s, CarEs, GSTs, UGTs) in resistant vs. susceptible strains [1].
- **Key Insight:** Resistant strains may show significantly increased P450 activity, while UGT and CarE activity can decrease [1].

Transcriptome Analysis (RNA-seq and qRT-PCR)

- **Workflow:**
 - **RNA-seq:** Conduct comparative transcriptomics on resistant and susceptible strains to identify Differentially Expressed Genes (DEGs) [1].

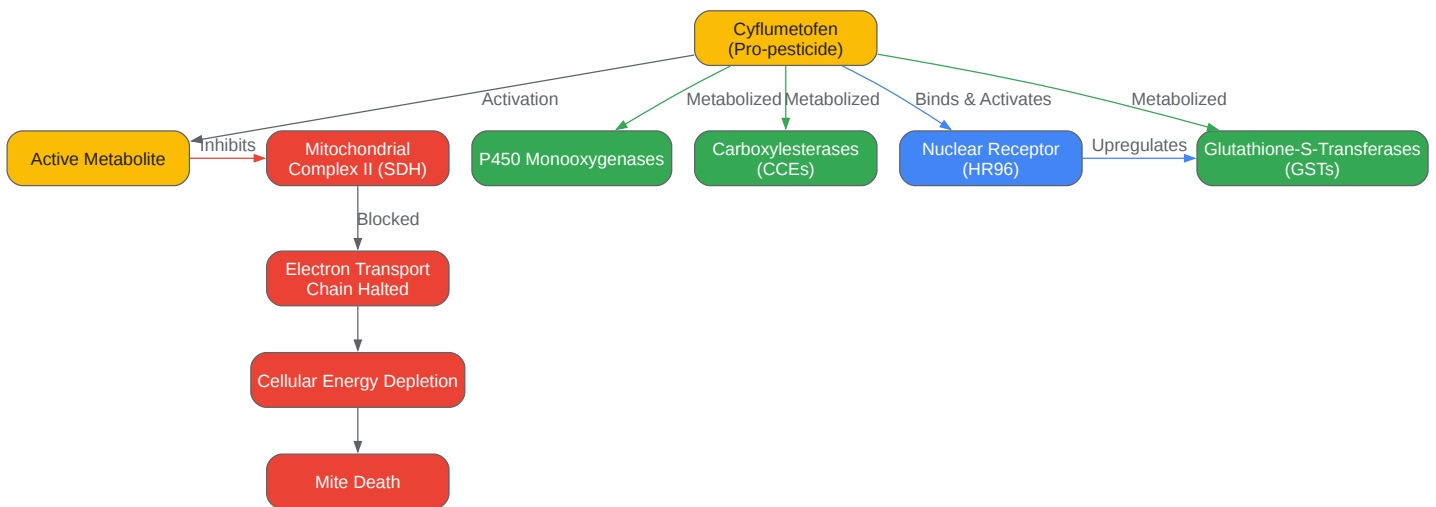
- **Bioinformatics:** Perform GO and KEGG pathway analysis to determine biological functions and pathways of DEGs [1].
- **qRT-PCR Validation:** Confirm RNA-seq expression patterns of key detoxification genes (e.g., P450s, GSTs, CCEs) [1].

Residue Analysis in Food Matrices

A modern QuEChERS-UPLC-MS/MS method can simultaneously determine **cyflumetofen** and its metabolites in foods [5].

- **Sample Purification:** Uses 150 mg MgSO₄, 30 mg PSA, 15 mg C18, and 2.5 mg GCB [5].
- **Chromatography:** Mobile phase of 0.01% formic acid in water and methanol provides optimal separation [5].
- **Performance:** Achieves recovery rates of 60.1–120.6% across diverse matrices (grains, fruits, vegetables) with high sensitivity [5].

The diagram below illustrates the core mechanism of action and major metabolic resistance pathways.



[Click to download full resolution via product page](#)

Cyflumetofen's mechanism and mite resistance pathways involve mitochondrial complex II inhibition and metabolic detoxification enabled by nuclear receptor signaling.

Research and Market Context

- **Application & Market:** Primarily used on **fruits, vegetables, and ornamental plants** against spider mites. The global market is growing, projected to reach \$1.55 billion by 2033, driven by demand for targeted, lower-toxicity acaricides [6].
- **Environmental & Non-Target Effects:** Originally considered environmentally safe, newer research indicates potential ecotoxicological risks. **Honey bee worker** studies show acute oral LC50 of 2.54 g/L at 72h, causing midgut and hypopharyngeal gland damage, suggesting re-evaluation of "safe for beneficial arthropods" classification [7].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Molecular Mechanisms Underlying Metabolic Resistance ... [pmc.ncbi.nlm.nih.gov]
2. Long-term survey and characterization of cyflumetofen ... [pubmed.ncbi.nlm.nih.gov]
3. A detoxification pathway initiated by a nuclear receptor ... [journals.plos.org]
4. Resistant inheritance and cross-resistance of cyflumetofen ... [sciencedirect.com]
5. Simultaneous determination of three fluorinated pesticides ... [sciencedirect.com]
6. Cyflumetofen Market Report 2025 (Global Edition) [cognitivemarketresearch.com]
7. Exploring the effects of the acaricide cyflumetofen on ... [sciencedirect.com]

To cite this document: Smolecule. [Cyflumetofen mitochondrial electron transport inhibitor].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b641626#cyflumetofen-mitochondrial-electron-transport-inhibitor>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com